

Technical Support Center: YM758 Monophosphate

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Compound of Interest

Compound Name: YM758

Cat. No.: B8069513

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This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **YM758** monophosphate, along with troubleshooting guides for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **YM758** monophosphate and what is its primary mechanism of action?

A1: **YM758** monophosphate is a novel and specific inhibitor of the hyperpolarization-activated cyclic nucleotide-gated (HCN) channels, which are responsible for the "funny" current (I_f).^{[1][2][3]} By blocking these channels, **YM758** selectively slows the heart rate.^[1] Its primary therapeutic target is in the treatment of cardiovascular diseases such as stable angina and atrial fibrillation.^[2]

Q2: What are the recommended storage and handling procedures for **YM758** monophosphate powder?

A2: While a specific manufacturer's data sheet with detailed storage and handling instructions for **YM758** monophosphate is not publicly available, general best practices for handling potent pharmaceutical compounds in a laboratory setting should be strictly followed.

Storage:

- Temperature: Store in a cool, dry place. For long-term storage, refrigeration at 4°C is recommended to minimize degradation.^[4]
- Light: Protect from light.
- Inert Atmosphere: For optimal stability, especially for long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).

Handling:

- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of the powder.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

Q3: How should I prepare solutions of **YM758** monophosphate?

A3: The solubility of **YM758** monophosphate in aqueous solutions is not well-documented in publicly available literature. However, a research study describes suspending **YM758** monophosphate in 0.5% methylcellulose for in vivo dosing.^[1] For in vitro experiments, it is common practice to first dissolve compounds of this nature in a small amount of an organic solvent like dimethyl sulfoxide (DMSO) to create a stock solution, which can then be further diluted in the aqueous experimental buffer.

Reconstitution Protocol (General Guidance):

- Allow the vial of **YM758** monophosphate powder to equilibrate to room temperature before opening.
- Add a precise volume of high-purity DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
- Vortex briefly to ensure the compound is fully dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.

- For final experimental concentrations, dilute the DMSO stock solution into your aqueous buffer. Ensure the final concentration of DMSO in your assay is low (typically <0.1%) to avoid solvent effects.

Q4: What is the stability of **YM758** monophosphate in solution?

A4: Specific data on the long-term stability of **YM758** monophosphate in various solvents is not readily available. As a general precaution, it is recommended to:

- Prepare fresh solutions for each experiment.
- If storage is necessary, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.
- Protect solutions from light.
- A study on adenosine 5'-monophosphate (a different compound) showed significant degradation at room temperature but good stability when refrigerated at 4°C for several weeks.^[4] While not directly applicable, it highlights the importance of low-temperature storage for phosphate-containing compounds.

Troubleshooting Experimental Issues

Issue 1: Inconsistent or no inhibitory effect on I_f current in patch-clamp experiments.

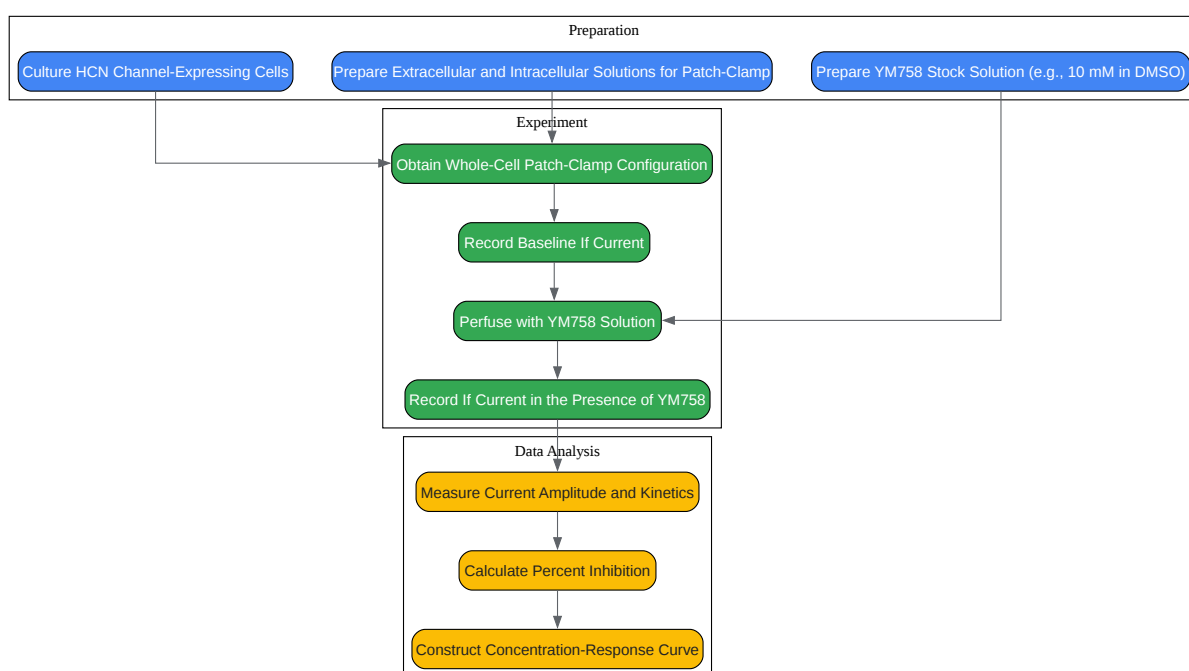
Possible Cause	Troubleshooting Step
Degraded YM758 solution	Prepare a fresh stock solution of YM758 monophosphate. Ensure proper storage of the powder and stock solutions (see FAQs).
Incorrect concentration	Verify the calculations for your stock and final dilutions. Perform a concentration-response curve to determine the optimal inhibitory concentration for your specific cell type and experimental conditions.
Inadequate perfusion	Ensure the perfusion system is delivering the YM758 solution effectively to the cell. Check for blockages or leaks in the perfusion lines.
Low channel expression	Confirm the expression of HCN channels in your cell model. Use positive controls (e.g., other known HCN channel blockers like ZD7288 or ivabradine) to validate the assay. [5] [6]
Voltage protocol errors	Review your voltage-clamp protocol to ensure it is appropriate for activating and measuring If current. Errors in the holding potential or test pulses can affect the observed current. [7]

Issue 2: Precipitate formation upon dilution of DMSO stock solution into aqueous buffer.

Possible Cause	Troubleshooting Step
Low aqueous solubility	Decrease the final concentration of YM758. Increase the percentage of co-solvents in the final buffer if the experimental paradigm allows.
Buffer incompatibility	Test the solubility in different buffers with varying pH and salt concentrations.
"Salting out" effect	Ensure the DMSO stock is added to the aqueous buffer with vigorous mixing to promote rapid dissolution and prevent localized high concentrations that can lead to precipitation.

Experimental Protocols & Signaling Pathways

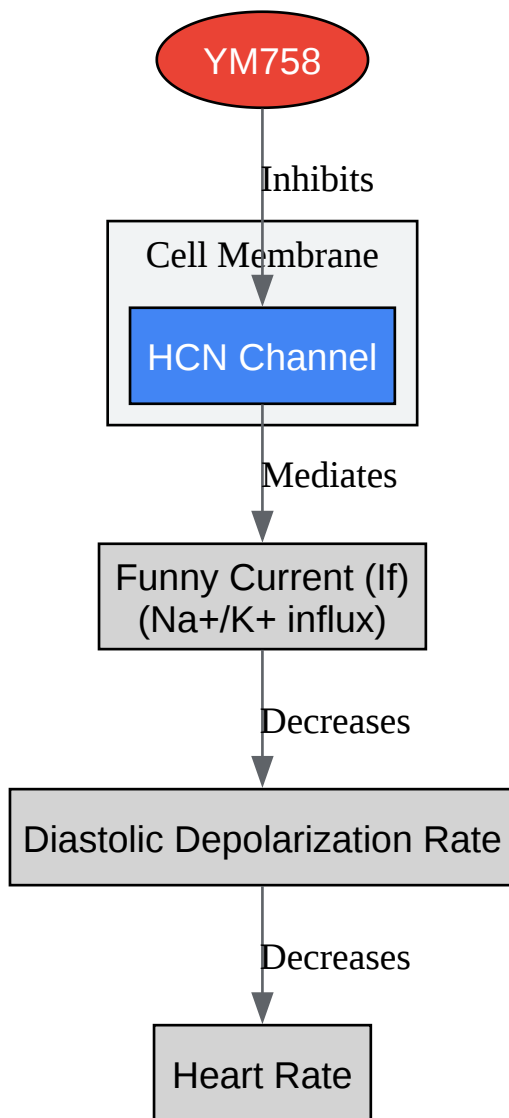
General Workflow for an In Vitro HCN Channel Inhibition Assay



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In Vitro HCN Channel Inhibition Assay Workflow

Simplified Signaling Pathway of HCN Channel Inhibition



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Mechanism of Action of **YM758** on Heart Rate

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C26H35FN3O8P	[8]
Molecular Weight	567.5 g/mol	[8]
CAS Number	312752-86-6	[8]

Disclaimer: The information provided in this technical support center is for research purposes only and is based on publicly available scientific literature. It is not a substitute for a manufacturer's official product information or safety data sheet. Users should always consult the manufacturer's guidelines and exercise caution when handling any chemical compound.

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